

Application Notes and Protocols for Trace Level Analysis of N-Nitrosovarenicline

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Compound of Interest

Compound Name: *N-Nitrosovarenicline*

CAS No.: 2755871-02-2

Cat. No.: B16333747

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Varenicline, a widely used smoking cessation medication, has been subject to regulatory scrutiny due to the potential presence of the N-nitroso-varenicline impurity. N-nitroso compounds are a class of potent genotoxic agents, and their presence in pharmaceutical products is a significant safety concern. This document provides detailed application notes and protocols for the sample preparation and trace-level analysis of **N-Nitrosovarenicline** in varenicline drug substances and products. The methodologies outlined are based on validated analytical techniques to ensure accurate and reliable quantification at levels relevant to regulatory guidelines.

Quantitative Data Summary

The following tables summarize key quantitative data from various analytical methods developed for the determination of **N-Nitrosovarenicline**. This data is essential for method selection and performance evaluation.

Table 1: Method Performance Characteristics

Analytical Method	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Recovery (%)	Reference
LC-ESI-HRMS	0.2 ppm	1.0 ppm	Not Specified	[1]
LC-APCI-MS/MS	0.22 ppm	0.66 ppm	85 - 115	[2]
LC-MS/MS (QTRAP 4500)	Not Specified	0.5 ppm	Not Specified	[3][4][5]
LC-QTOFMS	Not Specified	Not Specified	95.86 - 106.65	[6]
LC-MS/MS	0.13 ppm	0.66 ppm	98.92 - 118.78	

Table 2: Regulatory Acceptance Criteria

Regulatory Body	Acceptable Intake (AI) Limit
US FDA	37 ng/day

Experimental Protocols

This section provides detailed protocols for the sample preparation and analysis of **N-Nitrosovarenicline** in both varenicline drug substance and drug product.

Protocol 1: Sample Preparation for Varenicline Drug Substance

Objective: To extract **N-Nitrosovarenicline** from the varenicline tartrate drug substance for LC-MS analysis.

Materials:

- Varenicline tartrate drug substance
- Methanol (LC-MS grade)

- Volumetric flask (50 mL)
- Analytical balance
- Stir bar and stir plate
- Syringe filter, 0.22 µm PVDF
- HPLC vials

Procedure:

- Accurately weigh approximately 43 ± 4 mg of the varenicline tartrate drug substance.[\[1\]](#)
- Quantitatively transfer the weighed substance into a 50 mL volumetric flask.[\[1\]](#)
- Add methanol to the flask to dissolve the substance.
- Place a stir bar in the flask and mix on a stir plate until the substance is fully dissolved.[\[1\]](#)
- Dilute the solution to the 50 mL mark with methanol and mix thoroughly.
- Filter the solution using a 0.22 µm PVDF syringe filter directly into an HPLC vial for LC-MS analysis.[\[1\]](#)

Protocol 2: Sample Preparation for Varenicline Drug Product (Tablets)

Objective: To extract **N-Nitrosovarenicline** from varenicline tablets for LC-MS analysis.

Materials:

- Varenicline tablets
- Methanol (LC-MS grade)
- 15 mL glass centrifuge tubes
- Vortex mixer

- Mechanical wrist action shaker
- Centrifuge
- Syringe filter, 0.22 μ m PVDF
- HPLC vials

Procedure:

- Crush a sufficient number of tablets to achieve a target concentration of 0.5 mg/mL of varenicline in methanol.[1]
- Transfer the powdered tablets into a 15 mL glass centrifuge tube.[1]
- Add the appropriate volume of methanol to the tube.[1]
- Vortex the mixture for approximately one minute to ensure thorough mixing.[1]
- Shake the sample for 40 minutes using a mechanical wrist action shaker.[1]
- After shaking, centrifuge the sample for 15 minutes at 4500 rpm to separate the solid excipients.[1]
- Filter the supernatant using a 0.22 μ m PVDF syringe filter directly into an HPLC vial for LC-MS analysis.[1]

Visualizations

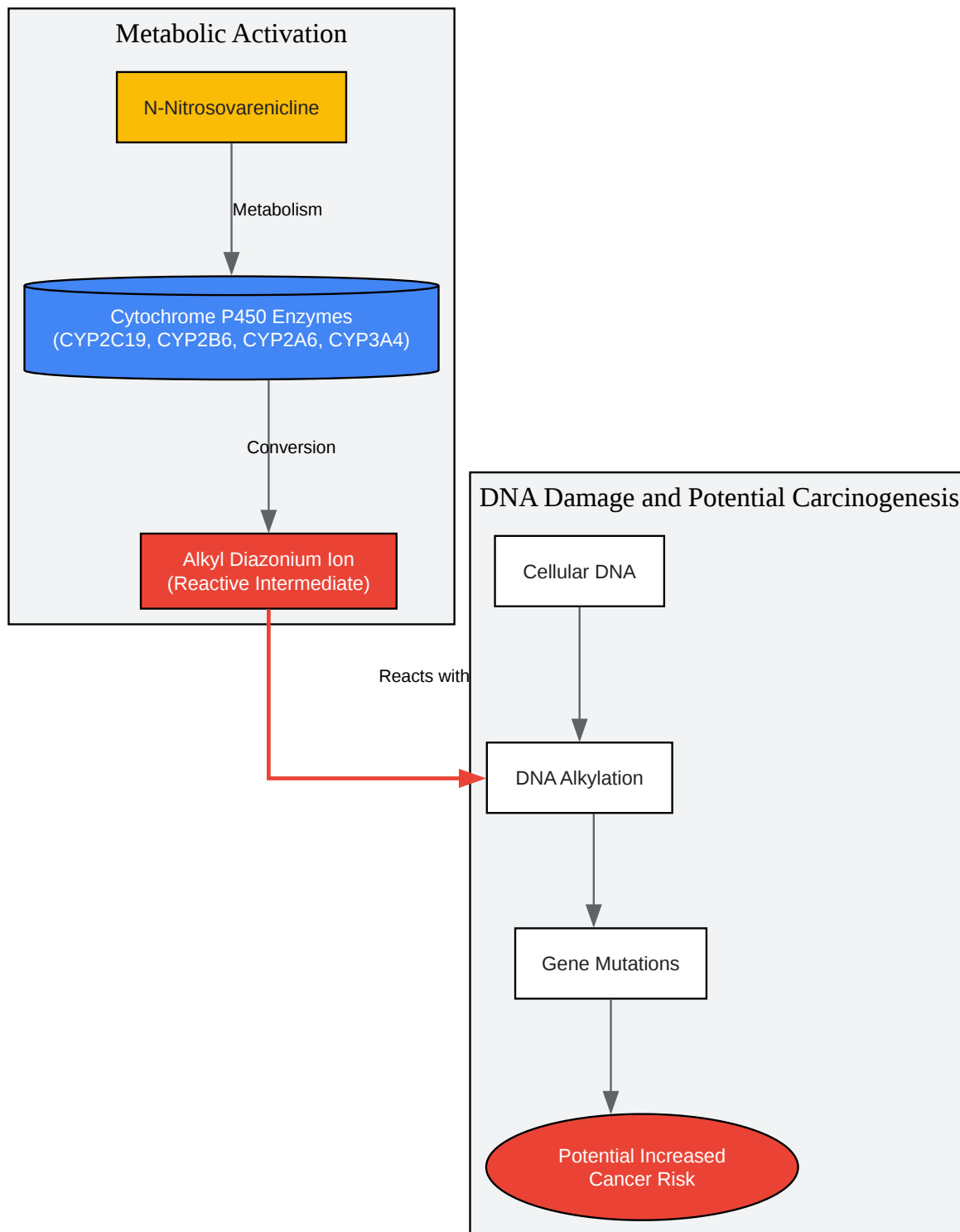
Experimental Workflow



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Caption: Experimental workflow for **N-Nitrosovarenicline** analysis.

Proposed Carcinogenic Mechanism of N-Nitrosovarenicline



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Caption: Proposed mechanism of **N-Nitrosovarenicline** carcinogenicity.

Discussion

The accurate detection and quantification of **N-Nitrosovarenicline** are critical for ensuring the safety of varenicline-containing drug products. The provided protocols, based on methods published by regulatory agencies and scientific literature, offer robust procedures for sample preparation. The choice of analytical technique, primarily high-resolution mass spectrometry (HRMS) or tandem mass spectrometry (MS/MS), provides the necessary sensitivity and selectivity for trace-level analysis.

The proposed carcinogenic mechanism highlights the metabolic activation of **N-Nitrosovarenicline** by cytochrome P450 enzymes into a reactive intermediate that can lead to DNA damage.[2] This underscores the importance of controlling the levels of this impurity in the final drug product. Recent studies have confirmed the genotoxic and mutagenic potential of **N-Nitrosovarenicline** in in-vitro assays.[2]

It is imperative for researchers, scientists, and drug development professionals to implement rigorous analytical monitoring and control strategies to mitigate the risks associated with nitrosamine impurities. The methods and information presented in this document serve as a valuable resource for these efforts.

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